

Overcoming solubility issues of 1,4-Butanedisulfonic Acid Disodium Salt

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Compound of Interest

Compound Name: *1,4-Butanedisulfonic Acid
Disodium Salt*

Cat. No.: *B010914*

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Technical Support Center: 1,4-Butanedisulfonic Acid Disodium Salt

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on overcoming solubility issues related to **1,4-Butanedisulfonic Acid Disodium Salt**.

Frequently Asked Questions (FAQs)

Q1: What is **1,4-Butanedisulfonic Acid Disodium Salt**?

A1: **1,4-Butanedisulfonic Acid Disodium Salt** (CAS No. 36589-61-4) is a white crystalline powder.^[1] Its molecular formula is $C_4H_8Na_2O_6S_2$ and it has a molecular weight of 262.21 g/mol.^[2] The structure of the molecule, featuring two terminal sulfonate groups, contributes to its chemical reactivity and solubility properties.^[1]

Q2: What are the primary applications of this compound in research?

A2: This salt is utilized in various scientific applications, including as a biochemical for proteomics research.^[3] It also plays a role in the preparation of 1,4-butanedisulfonic acid.^[4]

Q3: What are the general solubility characteristics of **1,4-Butanedisulfonic Acid Disodium Salt**?

A3: Due to its ionic nature and the presence of two polar sulfonate groups, **1,4-Butanedisulfonic Acid Disodium Salt** is highly soluble in water.[1] It is also slightly soluble in methanol.[5] The strong interaction with polar solvents is a key characteristic of this compound.
[1]

Q4: How does pH influence the solubility of this salt?

A4: The solubility of many ionic compounds, particularly salts of weak acids or bases, can be significantly affected by the pH of the solution.[6] For salts of strong acids like sulfonic acids, the solubility is generally less dependent on pH compared to salts of weak acids. However, extreme pH values can alter the ionic environment of the solution and potentially impact the solubility.

Q5: Are there any known safety concerns with this compound?

A5: **1,4-Butanedisulfonic Acid Disodium Salt** is classified as hazardous, with potential risks associated with inhalation and ingestion.[1] It is also considered dangerous for the environment, with high toxicity to aquatic organisms.[1] Appropriate personal protective equipment should be used when handling this chemical.

Data Presentation: Physical and Chemical Properties

Property	Value	Reference(s)
CAS Number	36589-61-4	[2]
Molecular Formula	C ₄ H ₈ Na ₂ O ₆ S ₂	[2]
Molecular Weight	262.21 g/mol	[2]
Appearance	White crystalline powder	[1]
Solubility in Water	Highly Soluble	[1]
Solubility in Methanol	Slightly Soluble	[5]

Note: Specific quantitative data on the solubility of **1,4-Butanedisulfonic Acid Disodium Salt** in various solvents at different temperatures was not available in the search results. The

information provided is based on qualitative descriptions from available literature.

Troubleshooting Guide for Solubility Issues

This guide addresses common problems encountered when dissolving **1,4-Butanedisulfonic Acid Disodium Salt**.

Q1: My **1,4-Butanedisulfonic Acid Disodium Salt** is not dissolving completely in water, even though it is described as highly soluble. What could be the issue?

A1: Several factors could be contributing to this issue:

- **Concentration:** You may be attempting to prepare a supersaturated solution. Although highly soluble, there is a limit to how much will dissolve in a given volume of solvent.
- **Temperature:** The temperature of the solvent can affect solubility. While specific data for this salt is unavailable, for many salts, solubility increases with temperature.
- **Purity of the Salt:** Impurities in the salt could affect its solubility.
- **Purity of the Solvent:** The presence of contaminants in the water could also impact solubility.

Q2: I observe a precipitate forming in my solution after initially dissolving the salt. What is causing this?

A2: Precipitate formation after initial dissolution can be due to:

- **Temperature Change:** If the solution was heated to aid dissolution, cooling it down may cause the salt to precipitate out as the solubility decreases.
- **Solvent Evaporation:** If the solvent is allowed to evaporate, the concentration of the salt will increase, potentially exceeding its solubility limit and leading to precipitation.
- **Common Ion Effect:** The addition of another salt that shares a common ion (e.g., another sodium salt) can decrease the solubility of **1,4-Butanedisulfonic Acid Disodium Salt**.

Q3: How can I improve the solubility of **1,4-Butanedisulfonic Acid Disodium Salt** in my experiments?

A3: Here are some strategies to enhance solubility:

- **Increase the Temperature:** Gently warming the solution can help dissolve more of the salt.
- **Use a Co-solvent:** For systems where water is not the only solvent, adding a miscible polar organic solvent in which the salt has some solubility might help. However, given its high polarity, water is likely the best solvent.
- **pH Adjustment:** While sulfonic acid salts are generally less sensitive to pH, ensuring the solution is not at an extreme pH may be beneficial.[\[6\]](#)
- **Particle Size Reduction:** Using a finely powdered form of the salt increases the surface area available for solvation, which can speed up the dissolution process.[\[7\]](#)

Experimental Protocols

General Protocol for Preparing a Saturated Solution to Test Solubility

This protocol provides a general method for determining the saturation point of **1,4-Butanedisulfonic Acid Disodium Salt** in a specific solvent at a given temperature.

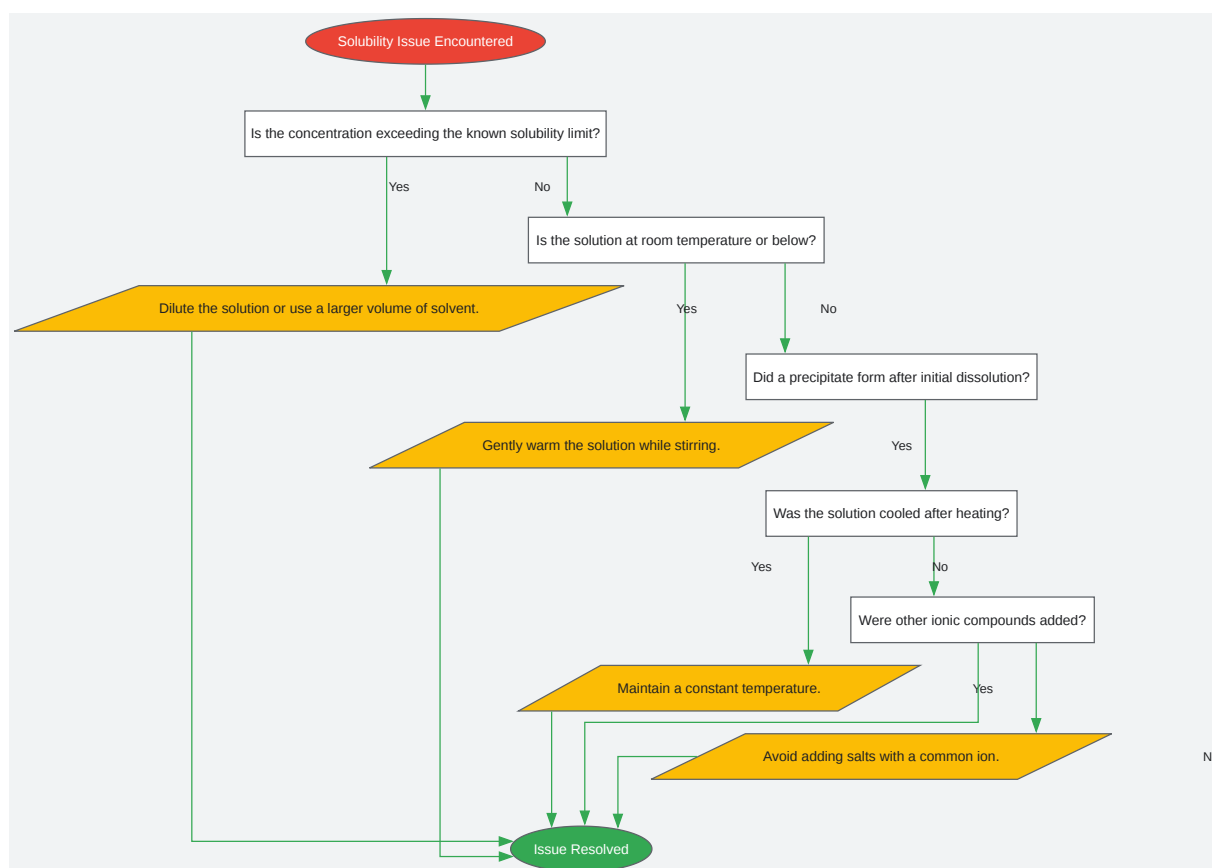
Materials:

- **1,4-Butanedisulfonic Acid Disodium Salt**
- Solvent of choice (e.g., deionized water)
- Stir plate and magnetic stir bar
- Temperature-controlled water bath or heating mantle
- Calibrated thermometer
- Volumetric flasks and pipettes
- Filtration apparatus (e.g., syringe filter)

Procedure:

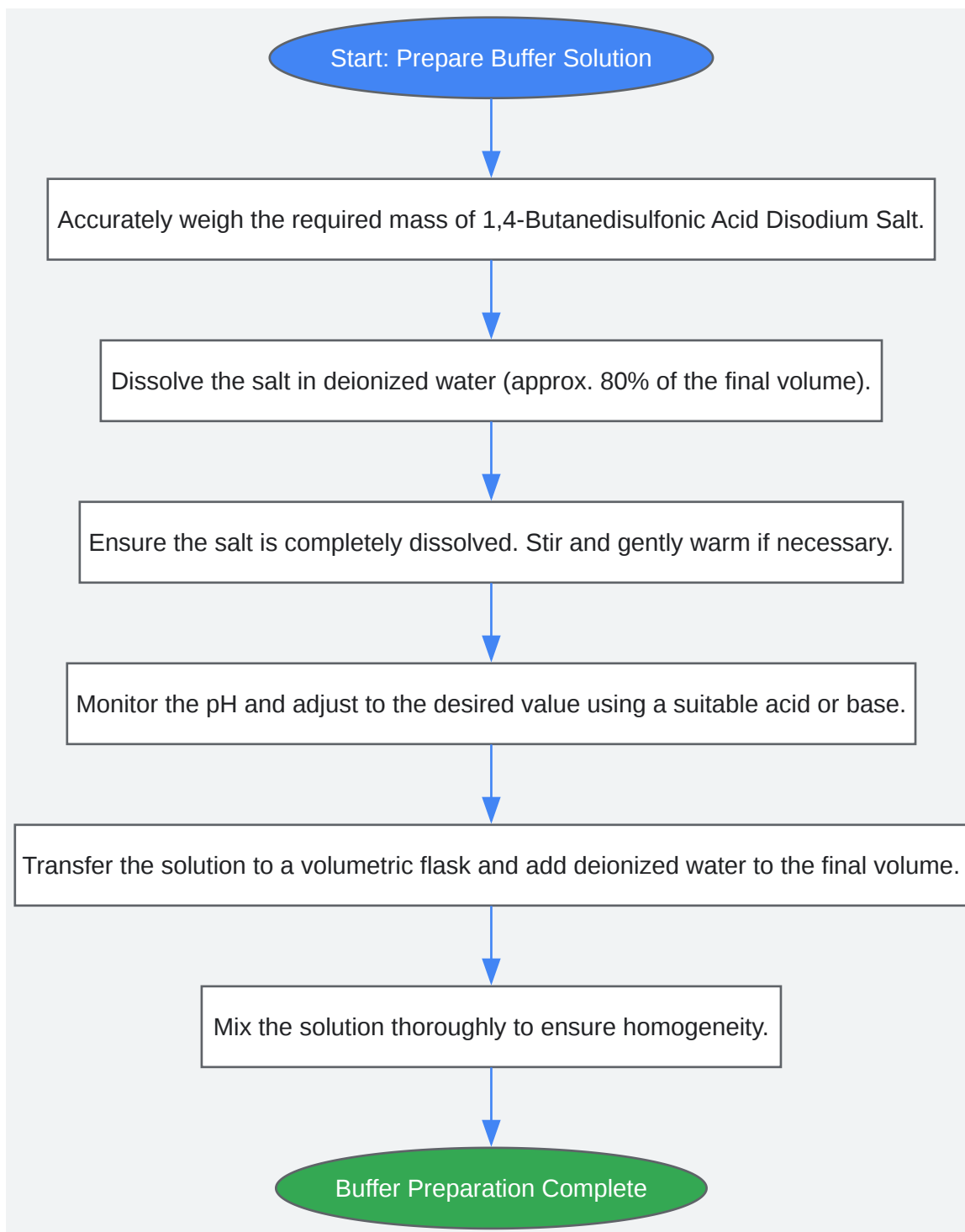
- Add a known volume of the solvent to a beaker or flask equipped with a magnetic stir bar.
- Place the container in a temperature-controlled bath and allow the solvent to reach the desired temperature.
- Begin stirring the solvent at a constant rate.
- Gradually add small, pre-weighed amounts of **1,4-Butanedisulfonic Acid Disodium Salt** to the solvent.
- Allow sufficient time between additions for the salt to dissolve completely.
- Continue adding the salt until a small amount of undissolved solid remains at the bottom of the container, indicating that the solution is saturated.
- Stir the saturated solution for an extended period (e.g., 1-2 hours) to ensure equilibrium is reached.
- Once equilibrium is established, stop stirring and allow the undissolved solid to settle.
- Carefully withdraw a known volume of the clear supernatant using a pre-warmed pipette to prevent premature precipitation.
- Filter the supernatant to remove any remaining solid particles.
- Determine the concentration of the dissolved salt in the filtrate using an appropriate analytical method (e.g., gravimetric analysis after solvent evaporation, or a spectroscopic method if applicable).

Visualizations



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Caption: Troubleshooting workflow for solubility issues.



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Caption: General workflow for buffer preparation.

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